

# Comprehensive Safety & Handling Architecture: p-Diethylaminophenethyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-(Diethylamino)phenethyl alcohol

Cat. No.: B7779250

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CAS: 78776-24-6 | Formula: C<sub>12</sub>H<sub>19</sub>NO | Role: Fine Chemical Intermediate

## Part 1: Executive Technical Summary

p-Diethylaminophenethyl alcohol (systematically 2-[4-(diethylamino)phenyl]ethanol) is a bifunctional aromatic intermediate characterized by a lipophilic diethylamino moiety and a hydrophilic primary alcohol tail. It serves as a critical scaffold in the synthesis of functionalized dyes, photographic developing agents, and pharmaceutical precursors where the para-amino substitution pattern is required for electronic conjugation or biological activity.

Unlike simple aliphatic amino-alcohols (e.g., diethylaminoethanol), the presence of the phenyl ring creates a conjugated system that alters its toxicity profile, stability, and handling requirements. This guide establishes a conservative safety protocol derived from structure-activity relationship (SAR) analysis of its close analog, p-dimethylaminophenethyl alcohol, ensuring maximum protection in research environments.

## Part 2: Physicochemical Identity & Stability Profile

Understanding the molecule's "fingerprint" is the first step in safe handling. The presence of the electron-rich diethylamino group makes this compound susceptible to oxidative degradation.

Property	Specification / Characteristic	Operational Implication
Systematic Name	2-[4-(Diethylamino)phenyl]ethanol	Defines chemical connectivity.
CAS Number	78776-24-6	Use for inventory tracking; distinct from dimethyl analog (50438-75-0).
Molecular Weight	193.29 g/mol	Relevant for stoichiometry calculations.
Physical State	Low-melting solid or viscous oil	Likely MP < 50°C (extrapolated from dimethyl analog MP 54-58°C).
Solubility	Soluble in organic solvents (DCM, EtOAc); Low in water.	Use organic waste streams for disposal.
Reactivity	Oxidation Sensitive	The electron-rich amine facilitates oxidation; store under inert gas.
pKa (Est.)	~5-6 (Aniline nitrogen)	Less basic than aliphatic amines; requires strong acids for salt formation.

## Expert Insight: The Stability Paradox

While the alcohol group is stable, the p-diethylamino group activates the phenyl ring toward electrophilic attack and oxidation.

- **Storage Protocol:** Material must be stored under Argon or Nitrogen at 2–8°C.
- **Visual Indicator:** A color change from off-white/pale yellow to dark brown indicates oxidative degradation (quinone-imine formation).

## Part 3: Hazard Assessment & Toxicology (The "Why")

Standard SDSs often list generic codes. Here, we analyze the mechanism of toxicity to inform better PPE choices.

### GHS Classification (Conservative Baseline)

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- STOT-SE (Category 3): H335 - May cause respiratory irritation.

### Mechanistic Toxicology

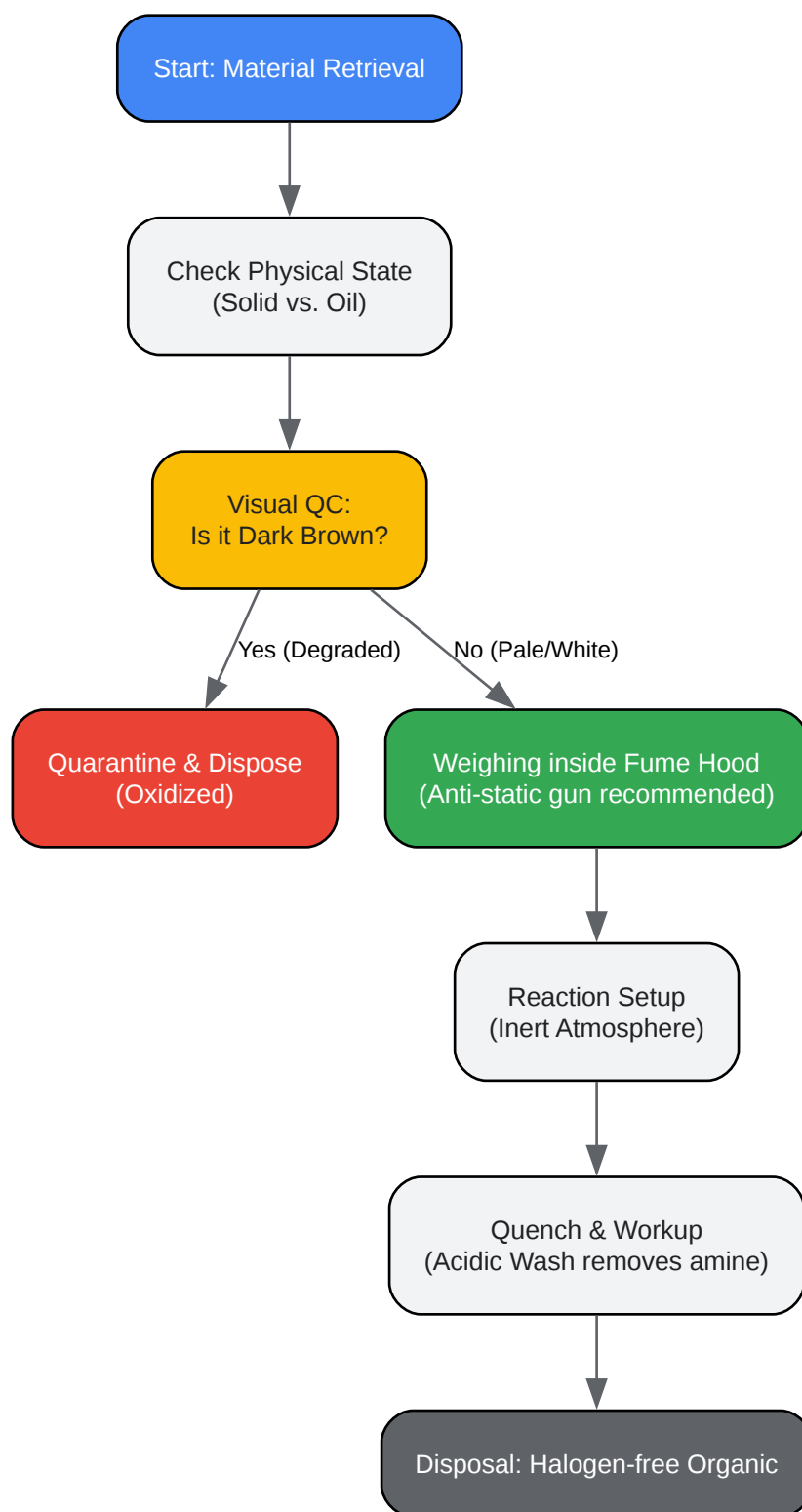
- Lipophilicity & Penetration: The diethyl and phenethyl groups increase lipophilicity compared to simple anilines, facilitating rapid dermal absorption.
- Amine Toxicity: Like many N-substituted anilines, this compound has the potential to induce methemoglobinemia if absorbed in significant quantities, though this is less acute than with unsubstituted aniline.
- Sensitization Potential: Para-substituted amino aromatics are known structural alerts for skin sensitization. Researchers should treat this compound as a potential sensitizer even if not explicitly flagged in limited datasets.

## Part 4: Risk Mitigation & Handling Protocols

This section outlines a self-validating workflow for handling the compound.

### Experimental Workflow Visualization

The following diagram illustrates the decision logic for safe handling, from storage retrieval to waste disposal.



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Figure 1: Operational workflow for handling oxidation-sensitive aromatic amines.

## Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	Fume Hood (Face Velocity > 0.5 m/s)	Prevents inhalation of dust/aerosols which can cause respiratory irritation (H335).
Dermal (Hand)	Double Nitrile (0.11 mm min)	Aromatic amines can permeate thin latex. Double gloving provides a "breakthrough" buffer.
Ocular	Chemical Splash Goggles	Safety glasses are insufficient if the material is an oil or in solution; prevents corneal injury (H319).
Body	Lab Coat (Cotton/Poly)	Standard protection against minor splashes.

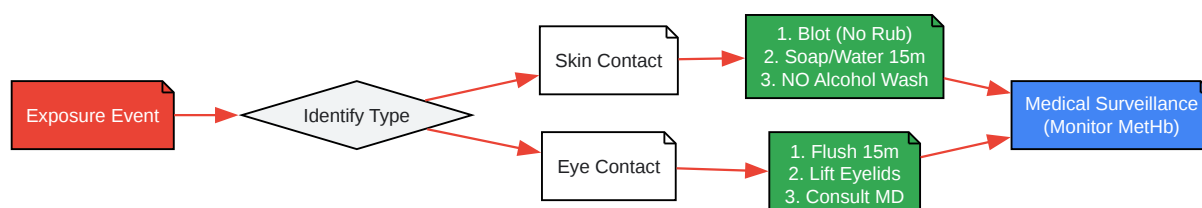
## Part 5: Emergency Response Architecture

In the event of exposure, immediate action is required to mitigate lipophilic absorption.

### Response Logic

- Skin Contact:
  - Immediate: Blot excess (do not rub, which increases absorption).
  - Wash: Flush with copious soap and water for 15 minutes. Avoid organic solvents (ethanol/acetone) on skin, as they enhance penetration of the amine.
  - Monitor: Watch for signs of cyanosis (bluish lips/nails) indicating methemoglobinemia.
- Eye Contact:
  - Flush: Isotonic saline or water for 15 minutes, holding eyelids open.

- Medical: Seek ophthalmologist evaluation immediately due to potential for basic burns.
- Spill Management:
  - Isolate: Evacuate the immediate area.
  - Neutralize: Adsorb on vermiculite or sand. Do not use sawdust (potential reaction with oxidizers if present).
  - Disposal: Pack in a sealed container labeled "Hazardous Waste: Toxic Organic Solid."



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Figure 2: Emergency response triage for aromatic amine exposure.

## Part 6: Regulatory & Ecological Context

- TSCA (USA): Check inventory status. As a research chemical (CAS 78776-24-6), it is often regulated under R&D exemptions (TSCA 5(h)(3)) requiring supervision by a technically qualified individual.
- REACH (EU): Likely not fully registered due to low volume; treat as T (Toxic) or Xn (Harmful) by default.
- Ecological Impact: Aromatic amines are generally toxic to aquatic life (H411/H412 potential). Do not allow release into drains.

## References

- PubChem. (n.d.). 4-Aminophenethyl alcohol (Analog Reference). National Library of Medicine. Retrieved from [\[Link\]](#)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)